

Application Notes and Protocols: Preparation of MMPI-1154 Stock Solutions in DMSO

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Compound of Interest

Compound Name: MMPI-1154

Cat. No.: B2861740

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **MMPI-1154**, a potent matrix metalloproteinase (MMP) inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent.

Introduction

MMPI-1154 is a selective inhibitor of matrix metalloproteinases, with inhibitory activity against MMP-2, MMP-13, MMP-1, and MMP-9.^{[1][2]} It is a valuable tool for in vitro and in vivo studies related to cardiovascular diseases, such as acute myocardial infarction.^[1] Accurate and consistent preparation of stock solutions is critical for obtaining reproducible experimental results. This guide outlines the necessary steps and best practices for preparing **MMPI-1154** stock solutions.

Chemical and Physical Properties

A summary of the key quantitative data for **MMPI-1154** is presented in the table below for easy reference.

Property	Value
Molecular Weight	445.49 g/mol [1][2]
Formula	C26H24FN3O3[1][2]
CAS Number	1382722-47-5[1][2]
Appearance	White to yellow solid[1]
Recommended Solvent	DMSO
Recommended Stock Concentration	10 mM
Storage (Powder)	2 years at -20°C[2]
Storage (in DMSO)	6 months at -80°C or 2 weeks at 4°C[2]

Experimental Protocol: Preparation of a 10 mM MMPI-1154 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MMPI-1154** in DMSO.

Materials:

- **MMPI-1154** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Acclimatization: Allow the vial of **MMPI-1154** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **MMPI-1154** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.45 mg of **MMPI-1154**.
 - Calculation:
 - Molecular Weight (MW) = 445.49 g/mol
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C * MW * V = 0.010 \text{ mol/L} * 445.49 \text{ g/mol} * 0.001 \text{ L} = 0.0044549 \text{ g} = 4.45 \text{ mg}$
- Solubilization: Add the appropriate volume of DMSO to the tube containing the **MMPI-1154** powder. For the example above, add 1 mL of DMSO.
- Mixing: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. The volume of the aliquots should be based on the typical experimental needs.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).^[2]

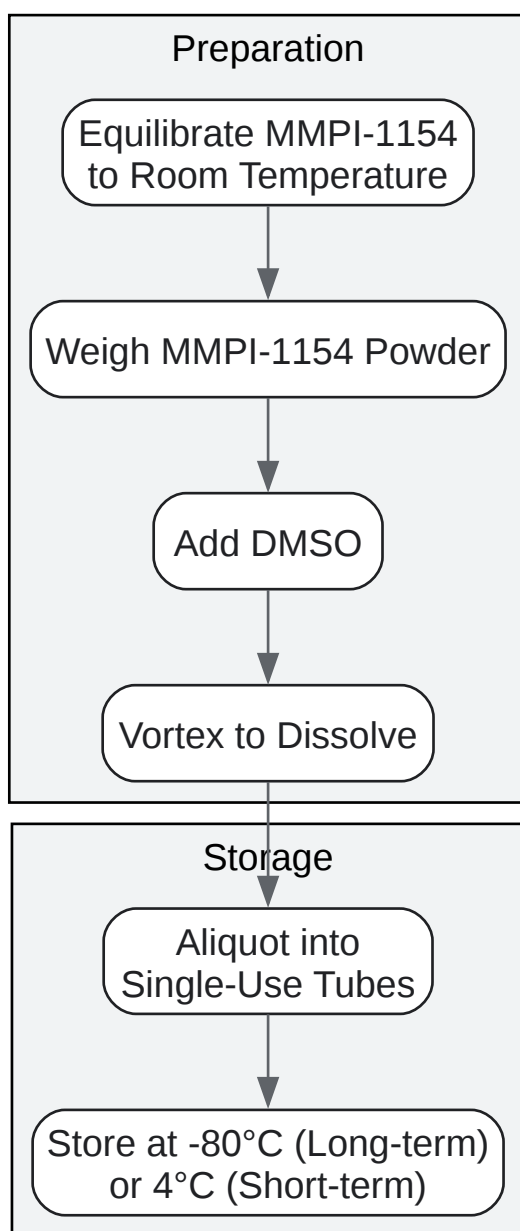
Safety Precautions

- Always handle **MMPI-1154** and DMSO in a well-ventilated area, preferably a chemical fume hood.

- Wear appropriate PPE, including gloves, safety glasses, and a lab coat, to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **MMPI-1154** and DMSO for detailed safety information.

Diagrams

Workflow for Preparing **MMPI-1154** Stock Solution



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Caption: Workflow for preparing **MMPI-1154** stock solution.

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References

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- 2. MMPI-1154 Datasheet DC Chemicals [dcchemicals.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of MMPI-1154 Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2861740#preparing-mmapi-1154-stock-solutions-in-dmsol]

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